

In-Depth Technical Guide: 6-Carboxy-tetramethylrhodamine N-succinimidyl ester (6-TAMRA-SE)

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Compound of Interest

Compound Name: 6-Carboxy-tetramethylrhodamine
N-succinimidyl ester

Cat. No.: B559606

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CAS Number: 150810-69-8

A Comprehensive Resource for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **6-Carboxy-tetramethylrhodamine N-succinimidyl ester** (6-TAMRA-SE), a widely used fluorescent dye in biological research. This document covers its fundamental properties, applications, and detailed protocols for its use in labeling biomolecules.

Core Properties and Specifications

6-TAMRA-SE is an amine-reactive fluorescent probe belonging to the rhodamine family of dyes. The succinimidyl ester (SE) moiety readily reacts with primary and secondary amines on biomolecules to form stable amide bonds.^{[1][2]} This makes it a valuable tool for fluorescently labeling proteins, peptides, and amine-modified nucleic acids.^[1]

Physicochemical and Spectroscopic Data

The key properties of 6-TAMRA-SE are summarized in the table below, providing essential information for its use in experimental design.

Property	Value	Source
CAS Number	150810-69-8	
Molecular Formula	C ₂₉ H ₂₅ N ₃ O ₇	[3]
Molecular Weight	527.52 g/mol	[3]
Appearance	Red solid	[1]
Solubility	Soluble in DMF or DMSO	[1]
Excitation Maximum (λ _{ex})	~555 nm	[4]
Emission Maximum (λ _{em})	~580 nm	[4]
Molar Extinction Coefficient (ε)	> 90,000 cm ⁻¹ M ⁻¹	[1][2]
Purity	≥90% for fluorescence analysis	[3]

Applications in Research and Drug Development

6-TAMRA-SE is a versatile tool with a broad range of applications in life sciences, including:

- **Fluorescence Microscopy:** Labeled proteins and peptides can be visualized in fixed and living cells to study their localization and dynamics.[4]
- **Flow Cytometry:** Fluorescently tagged antibodies or ligands can be used to identify and quantify specific cell populations.[4]
- **Automated DNA Sequencing:** 6-TAMRA is a traditional fluorophore used in automated DNA sequencing methodologies.[5]
- **Fluorescence Resonance Energy Transfer (FRET):** 6-TAMRA can serve as an acceptor dye when paired with a suitable donor fluorophore, such as fluorescein (FAM), to study molecular interactions.[4]
- **Peptide and Protein Labeling:** It is extensively used for labeling peptides and proteins for various biochemical and cellular assays.[1]

- Nucleic Acid Labeling: Amine-modified oligonucleotides can be readily labeled with 6-TAMRA-SE.^[1]

Experimental Protocols

The following is a generalized protocol for labeling proteins with 6-TAMRA-SE. It is important to note that optimal labeling conditions, including the molar ratio of dye to protein, may need to be determined empirically for each specific application.

Materials

- **6-Carboxy-tetramethylrhodamine N-succinimidyl ester (6-TAMRA-SE)**
- Protein of interest (in an amine-free buffer, e.g., PBS)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Labeling Buffer: 0.1 M sodium bicarbonate, pH 8.3-9.0
- Purification column (e.g., Sephadex G-25)
- Reaction tubes

Protocol for Protein Labeling

- **Prepare Protein Solution:** Dissolve the protein of interest in the labeling buffer at a concentration of 1-10 mg/mL. Ensure the buffer is free of primary amines (e.g., Tris or glycine) as they will compete with the protein for reaction with the dye.
- **Prepare Dye Stock Solution:** Immediately before use, dissolve 6-TAMRA-SE in anhydrous DMSO to a concentration of 10 mg/mL.
- **Labeling Reaction:**
 - Add the 6-TAMRA-SE stock solution to the protein solution. The recommended molar ratio of dye to protein is typically between 5:1 and 20:1. This should be optimized for the specific protein and application.
 - Incubate the reaction mixture for 1-2 hours at room temperature, protected from light.

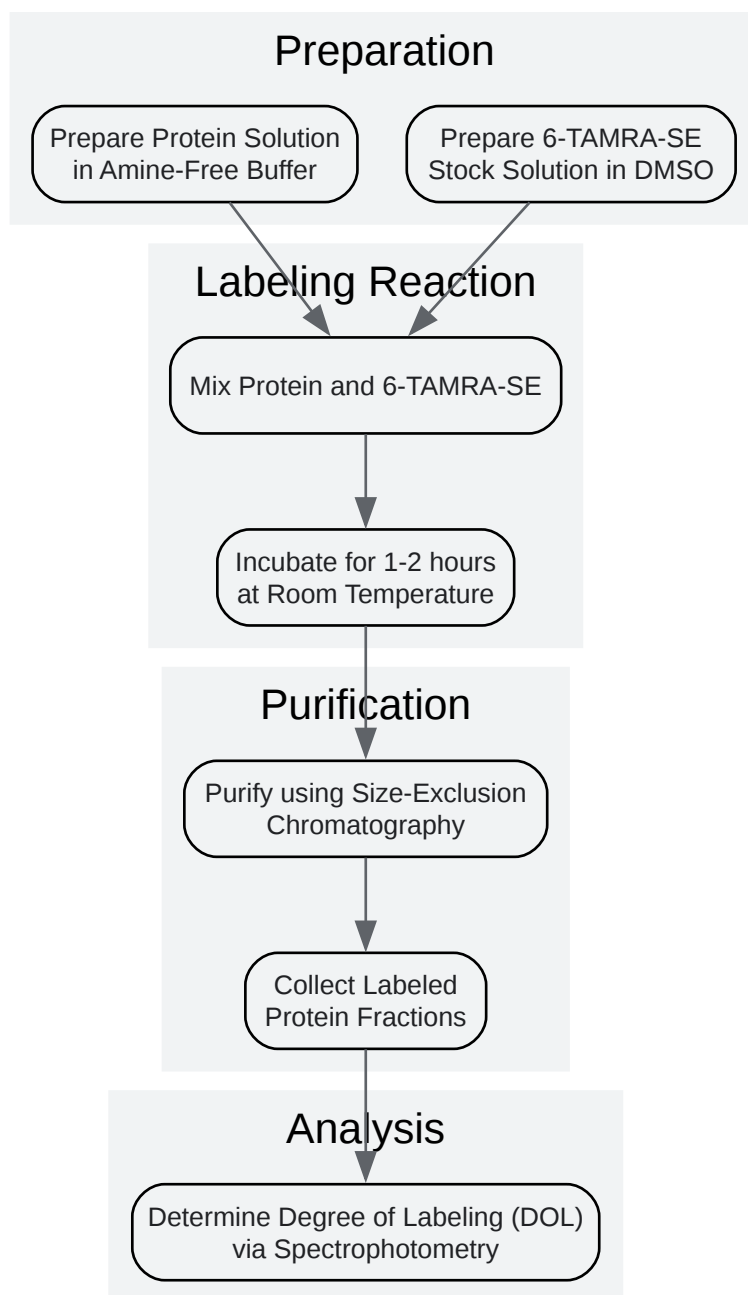
- Purification:
 - Separate the labeled protein from the unreacted dye using a size-exclusion chromatography column (e.g., Sephadex G-25) equilibrated with a suitable buffer (e.g., PBS).
 - Collect the fractions containing the labeled protein, which will be identifiable by its color.
- Determination of Degree of Labeling (DOL):
 - Measure the absorbance of the purified conjugate at 280 nm (for protein) and ~555 nm (for 6-TAMRA).
 - The DOL can be calculated using the Beer-Lambert law and the extinction coefficients for the protein and 6-TAMRA.

Visualization of Experimental Workflow and Signaling Pathway

Experimental Workflow for Protein Labeling

The following diagram illustrates the general workflow for labeling a protein with 6-TAMRA-SE and subsequent purification.

Workflow for Protein Labeling with 6-TAMRA-SE



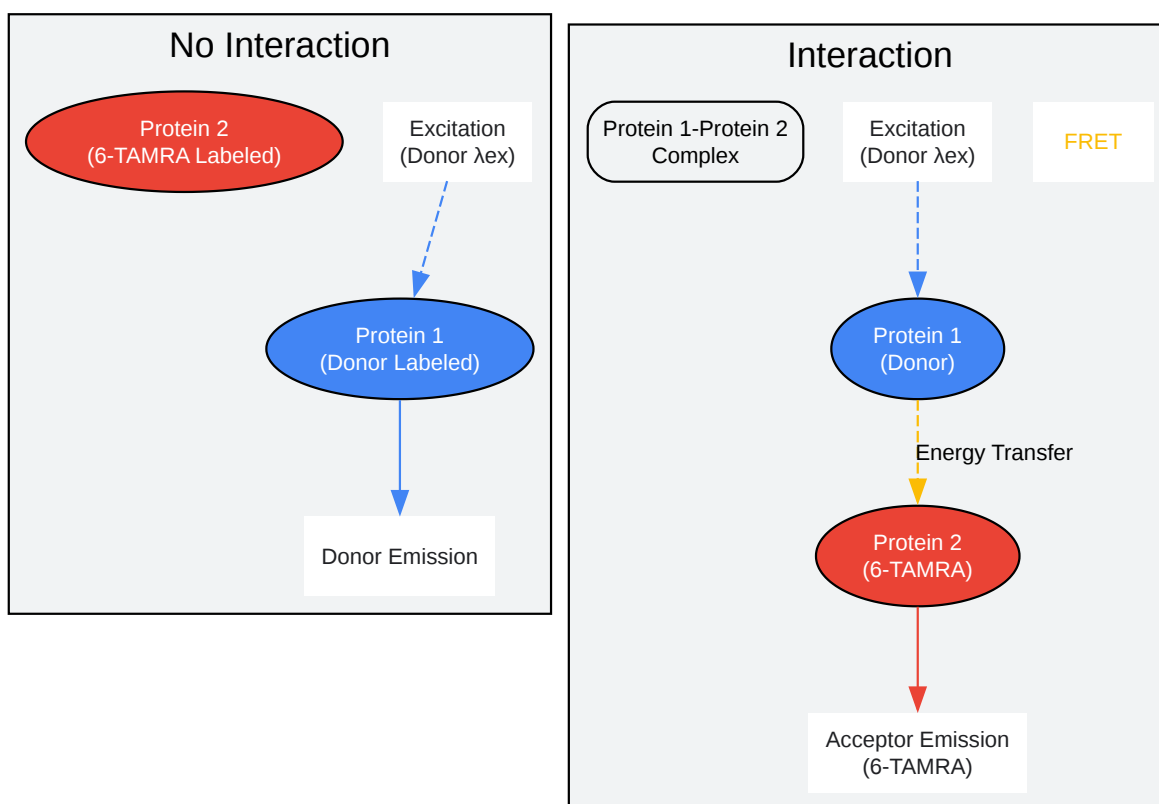
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Caption: General workflow for protein conjugation with 6-TAMRA-SE.

Signaling Pathway: FRET-Based Detection of Protein-Protein Interaction

This diagram illustrates the principle of using 6-TAMRA-SE as a FRET acceptor to detect the interaction between two proteins.

FRET-Based Detection of Protein Interaction



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Caption: FRET mechanism using 6-TAMRA-SE as an acceptor.

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